

An In-depth Technical Guide to the Physical Properties of 1-Methylcycloheptanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methylcycloheptanol**

Cat. No.: **B1596526**

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This technical guide provides a comprehensive overview of the core physical properties of **1-Methylcycloheptanol** (CAS Number: 3761-94-2). The information presented herein is intended to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols for the determination of these properties are provided.

Core Physical Properties of 1-Methylcycloheptanol

The physical characteristics of **1-Methylcycloheptanol** are crucial for its handling, application, and integration into various chemical processes. A summary of its key physical properties is presented in the table below.

Physical Property	Value	Unit	Source
Molecular Weight	128.21	g/mol	[1] [2]
Density	0.918	g/cm ³	
Boiling Point	184.4	°C at 760 mmHg	
Melting Point (Calculated)	Not available	°C	[2]
Refractive Index	1.463		
Water Solubility (Calculated)	Insoluble	[3]	

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard experimental methodologies for the properties listed above.

Determination of Density

The density of a liquid, such as **1-Methylcycloheptanol**, can be precisely measured using a pycnometer or a digital density meter. A common and straightforward method involves the following steps:

- Preparation: Ensure the pycnometer is clean, dry, and calibrated.
- Mass of Empty Pycnometer: Accurately weigh the empty pycnometer on an analytical balance.
- Filling: Fill the pycnometer with **1-Methylcycloheptanol**, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled and recorded, typically at 20°C or 25°C.
- Mass of Filled Pycnometer: Weigh the pycnometer filled with the sample.

- Volume Determination: The volume of the pycnometer is determined by repeating the above steps with a reference liquid of known density, such as deionized water.
- Calculation: The density (ρ) is calculated using the formula: $\rho = (\text{mass of sample}) / (\text{volume of pycnometer})$

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's volatility and purity. The capillary method is a widely used technique for its determination:

- Sample Preparation: A small amount of **1-Methylcycloheptanol** is placed in a small test tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- Heating: The test tube assembly is heated in a controlled manner, often in a heating block or an oil bath, alongside a thermometer.
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the capillary tube. The heat is then removed.
- Boiling Point Reading: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Melting Point

While an experimental melting point for **1-Methylcycloheptanol** is not readily available, the standard procedure for determining the melting point of a solid organic compound is the capillary tube method using a melting point apparatus:

- Sample Preparation: A small, dry sample of the solid is packed into a capillary tube.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, which is equipped with a thermometer or a digital temperature sensor.
- Heating and Observation: The sample is heated at a slow, controlled rate.

- Melting Range: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point.

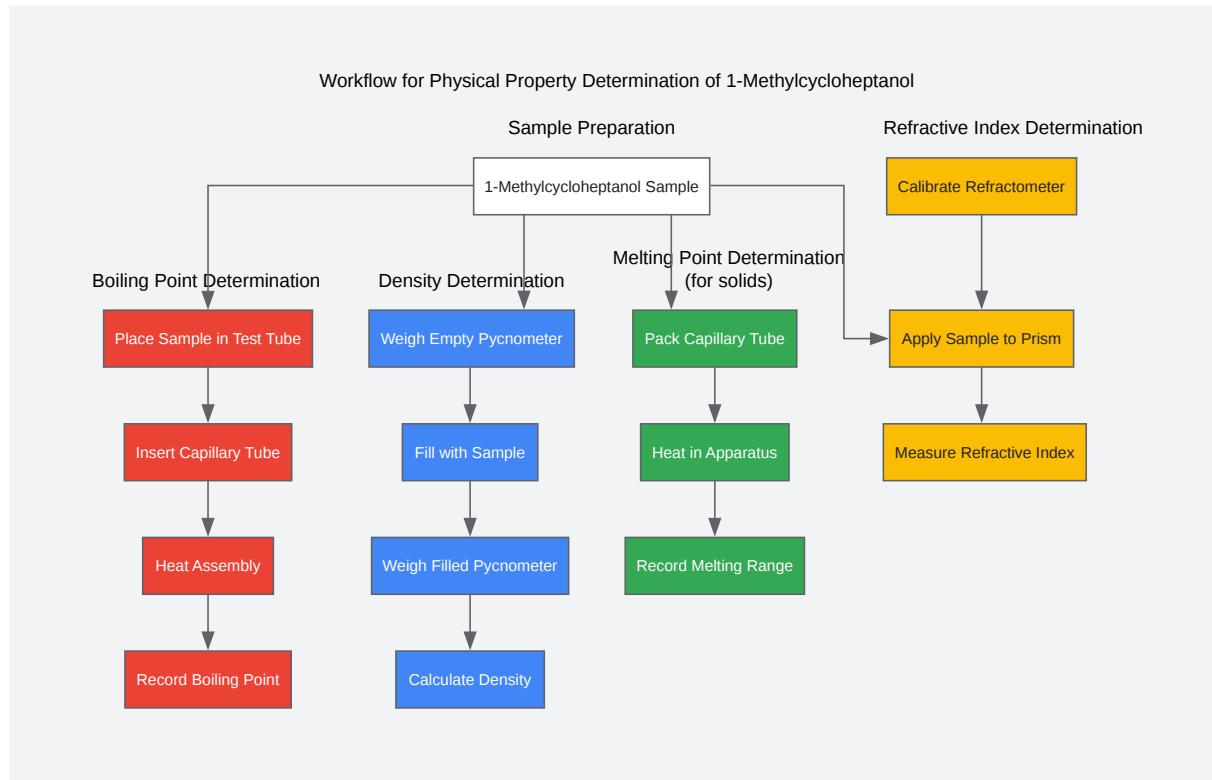
Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identification and quality control. An Abbe refractometer is commonly used for this measurement:

- Instrument Calibration: The refractometer is calibrated using a standard of known refractive index.
- Sample Application: A few drops of **1-Methylcycloheptanol** are placed on the surface of the prism.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken must be recorded, as the refractive index is temperature-dependent.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the key physical properties of a chemical compound like **1-Methylcycloheptanol**.

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Caption: Experimental workflow for determining the physical properties of **1-Methylcycloheptanol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Methylcycloheptanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596526#physical-properties-of-1-methylcycloheptanol]

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